

## Essential Safety and Logistical Information for Handling Targinact

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of pharmaceutical compounds is paramount. This document provides essential, immediate safety and logistical information for the handling of **Targinact**, a combination drug containing oxycodone hydrochloride and naloxone hydrochloride. The following procedural guidance is designed to be a preferred source for laboratory safety and chemical handling, fostering a culture of safety and trust.

## **Personal Protective Equipment (PPE)**

When handling **Targinact** tablets in a laboratory setting, adherence to appropriate personal protective equipment protocols is crucial to minimize exposure risk. The following table summarizes the recommended PPE based on safety data sheets for the active pharmaceutical ingredient, oxycodone hydrochloride.

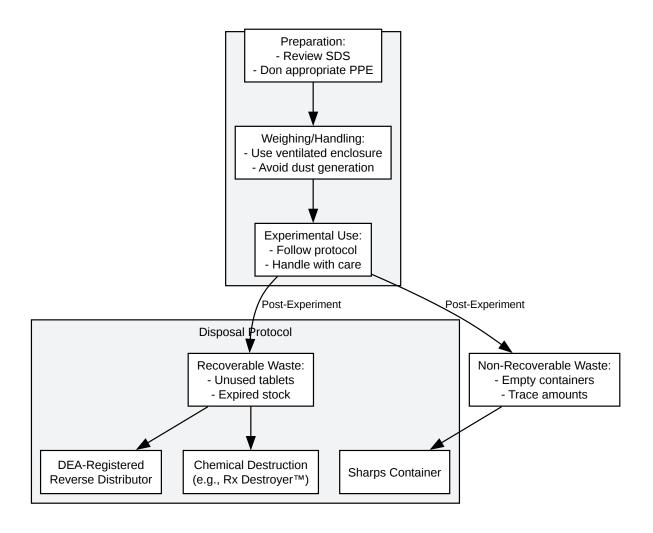


PPE Category	Item	Specification/Stand ard	Purpose
Eye/Face Protection	Safety Glasses	with side shields	Protects eyes from dust or splashes.
Goggles or Face Shield	-	Recommended for activities with a higher risk of splashes or aerosol generation.	
Hand Protection	Gloves	Chemical-resistant	Prevents skin contact and absorption of the active ingredients.
Respiratory Protection	Respirator	P2 Filter (or equivalent, e.g., N95)	Required when dusts may be generated (e.g., crushing, weighing).
Protective Clothing	Lab Coat	-	Protects skin and personal clothing from contamination.

# **Experimental Workflow: Handling and Disposal of Targinact**

The following diagram illustrates the procedural workflow for the safe handling and disposal of **Targinact** in a research environment.





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Caption: Workflow for Safe Handling and Disposal of Targinact.

## **Detailed Methodologies**

Handling **Targinact** Tablets:

• Preparation: Before handling **Targinact**, thoroughly review the Safety Data Sheet (SDS) for oxycodone hydrochloride.[1][2][3][4] Don the appropriate personal protective equipment as outlined in the table above.

## Safety Operating Guide





- Ventilation: All handling of Targinact tablets that may generate dust, such as weighing or crushing for experimental purposes, should be conducted in a well-ventilated area.[2][3] A chemical fume hood or other ventilated enclosure is recommended.[2]
- Avoiding Inhalation: Take precautions to avoid the generation of dust.[2] If dust is generated, respiratory protection is required.
- Skin Contact: Avoid direct contact with skin. In case of contact, wash the area thoroughly with soap and water.[4]
- Eye Contact: Should the substance come into contact with the eyes, rinse thoroughly with plenty of water for at least 15 minutes and seek medical attention.[3][4]
- Ingestion: Do not eat, drink, or smoke in areas where **Targinact** is handled. In case of accidental ingestion, seek immediate medical attention.[2][4]

#### Disposal of **Targinact** Waste:

The proper disposal of controlled substances like **Targinact** is critical to prevent diversion and environmental contamination. Disposal methods differ based on whether the waste is "recoverable" or "non-recoverable."

#### Non-Recoverable Waste:

- This includes empty vials, syringes, or other containers with trace amounts of the drug that cannot be easily removed.
- These items can typically be disposed of in a biohazard sharps container.[5]

#### Recoverable Waste:

- This category includes expired, unused, or unwanted Targinact tablets.
- Reverse Distributor: The preferred method for disposing of recoverable controlled substances is to transfer them to a DEA-registered reverse distributor for destruction.[5][6]
   This process requires specific documentation, such as a DEA Form 41 for Schedule II substances.[5]



- Chemical Destruction: An alternative for smaller quantities of recoverable waste is to use a
  chemical destruction method, such as Rx Destroyer™.[5] This renders the active
  pharmaceutical ingredients non-retrievable. The solidified contents can then be disposed of
  as hazardous waste.[5]
- Incineration: Incineration at an approved facility is a recommended disposal method for opioid waste.[1]

#### Important Considerations:

- Disposal of controlled substances must be witnessed by two authorized individuals.
- Never dispose of Targinact tablets by flushing them down the toilet or placing them in the
  regular trash, as this can lead to environmental contamination and potential diversion. While
  some opioids are on the FDA's "flush list," institutional and laboratory best practices for
  controlled substances recommend against this.
- Always adhere to your institution's specific policies and procedures for the disposal of controlled substances and hazardous waste.

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